

Application Note: Quantitative Assessment of Telomerase Activity Following TERT Activator-2 Treatment

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Compound of Interest

Compound Name: *TERT activator-2*

Cat. No.: *B15584753*

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Audience: Researchers, scientists, and drug development professionals.

Introduction Telomerase is a ribonucleoprotein enzyme that adds telomeric repeat sequences to the ends of chromosomes, thus maintaining telomere length.[1] In most human somatic cells, the expression of the catalytic subunit, telomerase reverse transcriptase (TERT), is repressed, leading to telomere shortening with each cell division and eventual replicative senescence.[2] The activation of telomerase is a critical step for cellular immortalization and is observed in approximately 90% of human cancers.[2][3]

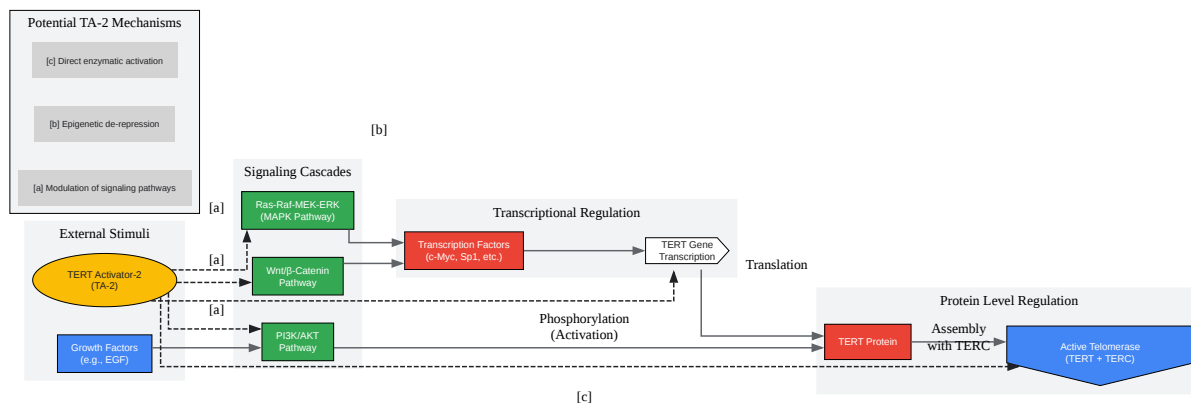
TERT activators are compounds designed to increase the activity of the telomerase enzyme, offering potential therapeutic applications in regenerative medicine and for treating age-related diseases.[4][5] These activators can function through various mechanisms, such as upregulating the genetic expression of TERT or directly enhancing the catalytic activity of the telomerase complex.[4] **TERT Activator-2** (TA-2) is a novel small molecule compound developed to enhance telomerase activity.

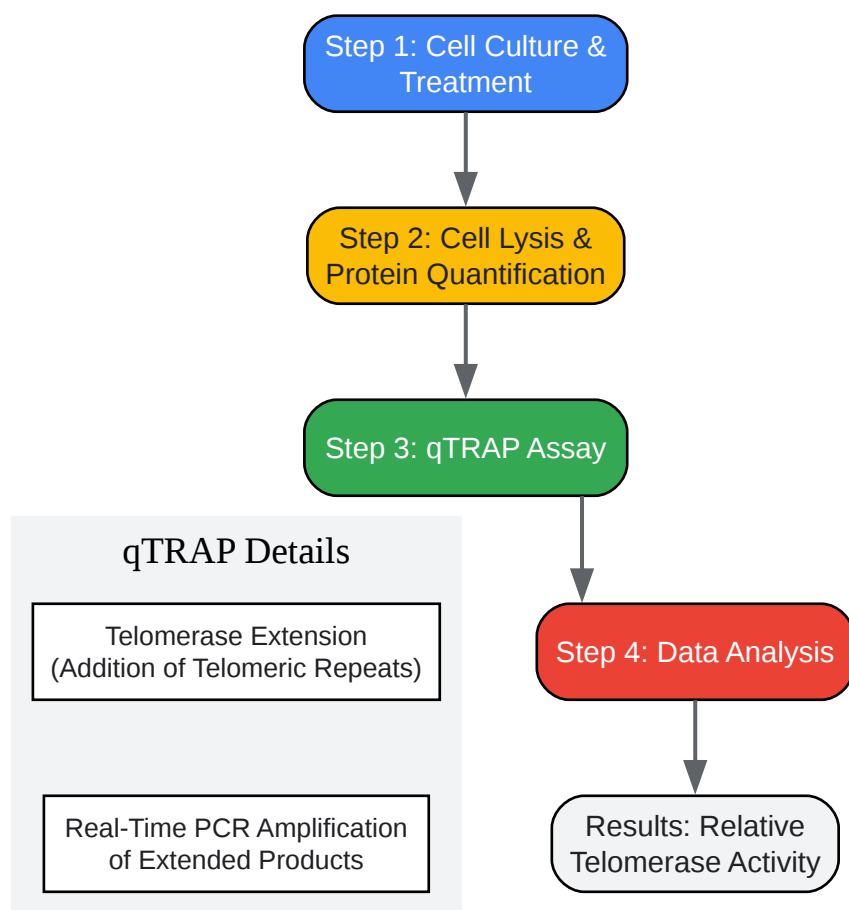
This document provides a detailed protocol for researchers to quantitatively assess the efficacy of **TERT Activator-2** by measuring its impact on telomerase activity in cultured human cells

using a quantitative Telomeric Repeat Amplification Protocol (qTRAP) assay.[\[6\]](#)[\[7\]](#)

Potential Signaling Pathways for TERT Activation

TERT expression and telomerase activity are regulated by a complex network of signaling pathways. TERT activators may function by modulating these pathways to upregulate TERT transcription or enhance post-translational activation of the TERT protein.





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